

# An In-depth Technical Guide to Key Pyrazole and Thiol Compounds

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## Compound of Interest

**Compound Name:** 1-[2-(Methylsulfanyl)phenyl]hydrazine oxalate

**Cat. No.:** B7722952

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Senior Application Scientist Note: Initial database searches for CAS number 37887-33-5 did not yield a conclusively identified chemical entity. However, the query string often co-occurs with two distinct compounds: a pyrazole derivative, 3-(4-chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde (CAS: 36663-00-0), and a thiol, 3-Mercapto-2-butanol (CAS: 37887-04-0). This guide will, therefore, provide a detailed technical overview of both compounds, which are of significant interest to researchers in drug development and materials science.

## Part 1: 3-(4-chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde

CAS Number: 36663-00-0

### Introduction and Significance

3-(4-chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde is a heterocyclic compound belonging to the pyrazole class. Pyrazoles are a well-established scaffold in medicinal chemistry, known to be constituents in a wide array of pharmacologically active compounds.[1]

[2] This particular derivative serves as a crucial synthetic intermediate for the development of novel therapeutic agents, owing to the reactive aldehyde group that allows for further chemical modifications. The presence of the chlorophenyl and phenyl rings contributes to the molecule's structural rigidity and potential for various intermolecular interactions, including  $\pi$ - $\pi$  stacking.[3]

The pyrazole nucleus is of significant interest due to its association with a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, analgesic, and antitumor properties.[3][1][2][4][5][6] Consequently, 3-(4-chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde is a valuable building block for generating libraries of new chemical entities for drug discovery programs.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C16H11ClN2O	[7]
Molecular Weight	282.72 g/mol	[3][7]
Appearance	White precipitate/solid	[3]
Melting Point	413–415 K	[3]
Solubility	Recrystallized from ethanol	[3]

## Synthesis and Experimental Protocols

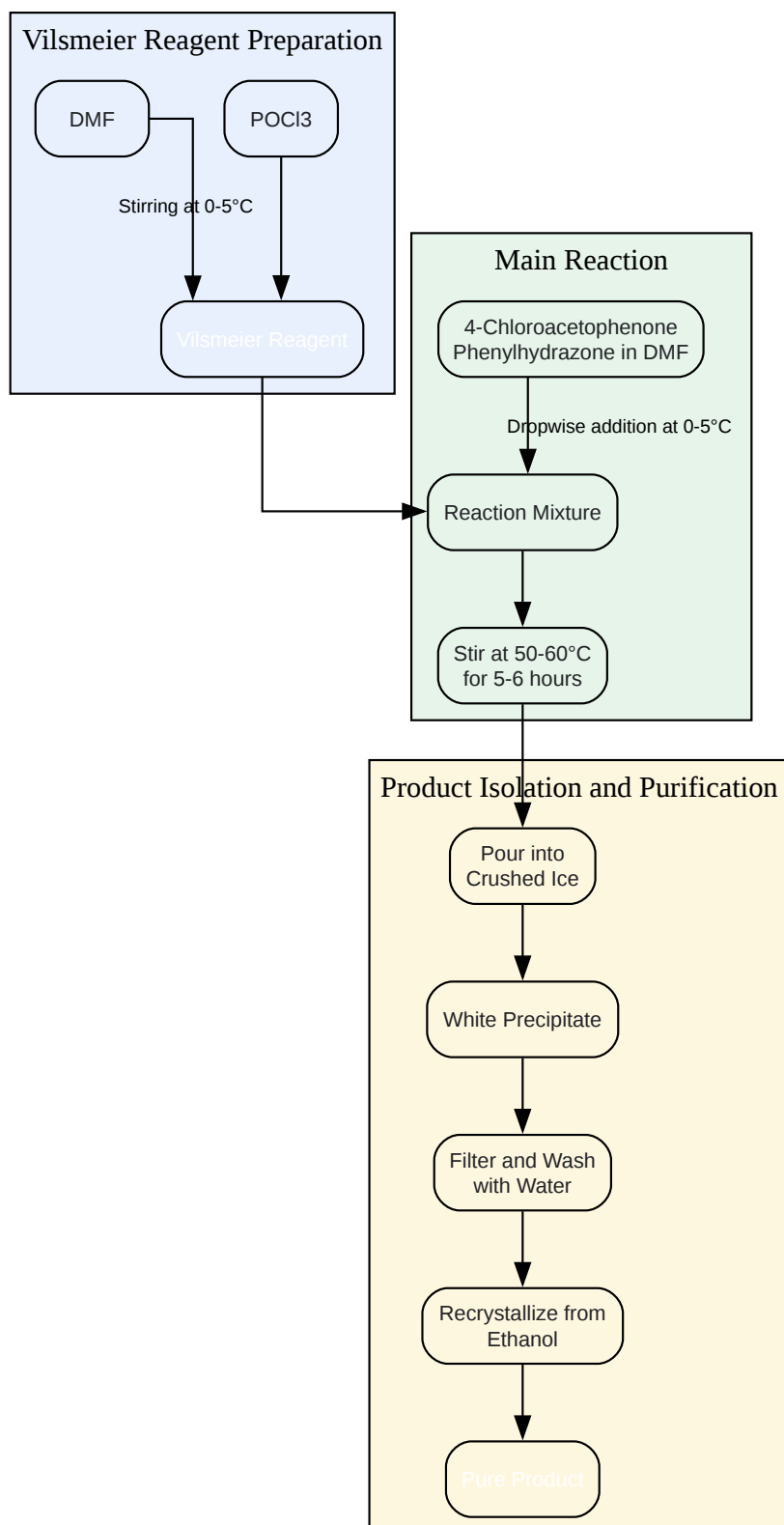
The synthesis of 3-(4-chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde is most commonly achieved through the Vilsmeier-Haack reaction.[4][5] This reaction involves the formylation of an active hydrogen atom using a Vilsmeier reagent, which is typically a mixture of phosphorus oxychloride (POCl<sub>3</sub>) and a substituted amide like N,N-dimethylformamide (DMF).

Experimental Protocol: Vilsmeier-Haack Synthesis[3]

- Preparation of the Vilsmeier Reagent: To a flask containing 15 ml of N,N-dimethylformamide (DMF), add 5 ml of phosphoryl chloride (POCl<sub>3</sub>) dropwise while maintaining the temperature between 273–278 K (0–5 °C) with continuous stirring for approximately 30 minutes.

- Precursor Preparation: In a separate vessel, dissolve 3.66 g (15 mmol) of 4-chloroacetophenone phenylhydrazone in 5 ml of DMF.
- Reaction: Add the dissolved 4-chloroacetophenone phenylhydrazone dropwise to the cold Vilsmeier reagent over the course of one hour, ensuring the temperature remains at 273–278 K.
- Heating: After the addition is complete, continue stirring the resulting mixture at 323–333 K (50–60 °C) for 5–6 hours.
- Work-up: Cool the reaction mixture to room temperature and pour it into crushed ice. This will cause a white precipitate to form.
- Purification: Filter the precipitate, wash it with water, and then recrystallize the crude product from ethanol to yield pure 3-(4-chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde. The reported yield for this method is approximately 87.4%.<sup>[3]</sup>

Diagram: Vilsmeier-Haack Synthesis Workflow



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Caption: Vilsmeier-Haack synthesis of the target pyrazole.

## Applications in Research and Drug Development

The primary utility of 3-(4-chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde lies in its role as a versatile intermediate for the synthesis of more complex molecules with potential biological activities.<sup>[8]</sup> Researchers have utilized this compound to create derivatives with demonstrated:

- **Antimicrobial and Antifungal Activity:** The pyrazole scaffold is a known pharmacophore for antimicrobial agents.<sup>[3][9][10]</sup>
- **Anti-inflammatory Properties:** Various derivatives of pyrazole-4-carbaldehydes have been investigated for their potential to mitigate inflammation.<sup>[1][6]</sup>
- **Analgesic Effects:** The structural features of pyrazole derivatives have been associated with pain-relieving properties.<sup>[1][4]</sup>
- **Anticancer Potential:** The core structure is a building block for compounds screened for their cytotoxic effects against various cancer cell lines.<sup>[5]</sup>

The aldehyde functional group is particularly amenable to condensation reactions, for instance, with substituted anilines to form aldimine derivatives, further expanding the chemical diversity of potential drug candidates.<sup>[4]</sup>

## Part 2: 3-Mercapto-2-butanol

CAS Number: 37887-04-0

### Introduction and Significance

3-Mercapto-2-butanol is a sulfur-containing organic compound, specifically a thiol and a secondary alcohol.<sup>[11]</sup> Unlike the previously discussed pyrazole, the primary application of this compound is not in pharmaceuticals but in the food and fragrance industry. Its potent organoleptic properties make it a valuable flavoring agent.<sup>[12][13]</sup> It is found naturally in some foods and is used to impart specific flavor profiles in a variety of consumer products.

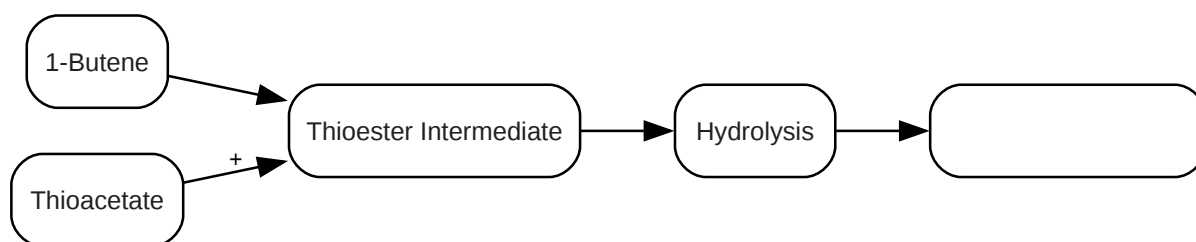
### Physicochemical and Organoleptic Properties

Property	Value	Source
Molecular Formula	C4H10OS	[14]
Molecular Weight	106.19 g/mol	[11]
Appearance	Colorless transparent liquid	[14][15]
Boiling Point	53-61 °C at 10 mmHg	[14]
Density	~1.013 g/mL at 25 °C	
Solubility	Insoluble in water; miscible in alcohol and fat	[11][14][15]
Organoleptic Profile	Meaty, alliaceous (oniony/garlic-like), sulfurous	
Flash Point	143 °F (61.67 °C)	[14]

## Synthesis and Manufacturing

The synthesis of 3-mercapto-2-butanol can be achieved through the reaction of a thioacetate with 1-butene, followed by hydrolysis.[15] This process introduces the thiol group to the butene backbone. As a commercial product, it is typically produced synthetically to ensure high purity and consistent quality for its use in food and fragrance applications.

Diagram: Conceptual Synthesis of 3-Mercapto-2-butanol



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Caption: Conceptual synthesis of 3-Mercapto-2-butanol.

## Applications and Regulatory Status

The predominant use of 3-mercapto-2-butanol is as a flavoring agent in the food industry.[11][12][14] Its characteristic savory, meaty, and slightly sulfurous notes make it suitable for:

- Enhancing the flavor of processed meats and savory snacks.
- Use in blackcurrant, tropical fruit, and coffee flavor formulations.[16]
- Creating complex flavor profiles in various food systems.

It is also considered an important intermediate in organic synthesis for producing other specialty chemicals, such as rubber accelerators and antioxidants.[15]

Regulatory Information:

- FEMA Number: 3502[11]
- JECFA Number: 546[11]
- Regulatory Compliance: It is listed under EU Regulation 1334/2008 & 178/2002 for food flavorings.

This compound is offered for research and development purposes and is a staple in the portfolio of companies specializing in flavor and fragrance chemicals.[12][17]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Key Pyrazole and Thiol Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7722952/docs#an-in-depth-technical-guide-to-key-pyrazole-and-thiol-compounds>]

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